

An In-depth Technical Guide to Tridecanoic Acid-d9

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Compound of Interest

Compound Name: Tridecanoic acid-d9

Cat. No.: B12414076

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Introduction

Tridecanoic acid-d9 is the deuterium-labeled form of tridecanoic acid, a 13-carbon saturated fatty acid. In the field of lipidomics and metabolic research, it serves as a crucial internal standard for the accurate quantification of fatty acids and other lipids in various biological matrices. Its chemical inertness and the mass shift introduced by the deuterium atoms make it an ideal tool for mass spectrometry-based analytical methods. This guide provides a comprehensive overview of the chemical properties, synthesis, metabolism, and analytical applications of **Tridecanoic acid-d9**.

Chemical Properties and Structure

Tridecanoic acid-d9 is a stable, non-radioactive isotope-labeled compound. The "-d9" designation indicates that nine hydrogen atoms in the molecule have been replaced by deuterium atoms. Specifically, these deuterium atoms are located on the terminal methyl and adjacent methylene groups of the fatty acid chain.

Table 1: Chemical and Physical Properties of **Tridecanoic Acid-d9**

Property	Value
Chemical Formula	C ₁₃ H ₁₇ D ₉ O ₂
Molecular Weight	223.40 g/mol
Exact Mass	223.2498 u
Isotopic Purity	Typically ≥98%
Chemical Name	10,10,11,11,12,12,13,13,13-nonadeuterio-tridecanoic acid
SMILES	O=C(O)CCCCCCCC([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])[2H]
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as ethanol, methanol, and DMSO

Synthesis of Tridecanoic Acid-d9

The synthesis of deuterated fatty acids like **Tridecanoic acid-d9** typically involves a multi-step chemical process. While specific proprietary methods may vary, a general synthetic approach can be inferred from published methods for analogous compounds. One plausible route involves the use of a deuterated starting material, such as a deuterated alkyl halide, which is then elaborated to the final carboxylic acid.

A representative synthetic workflow is outlined below:



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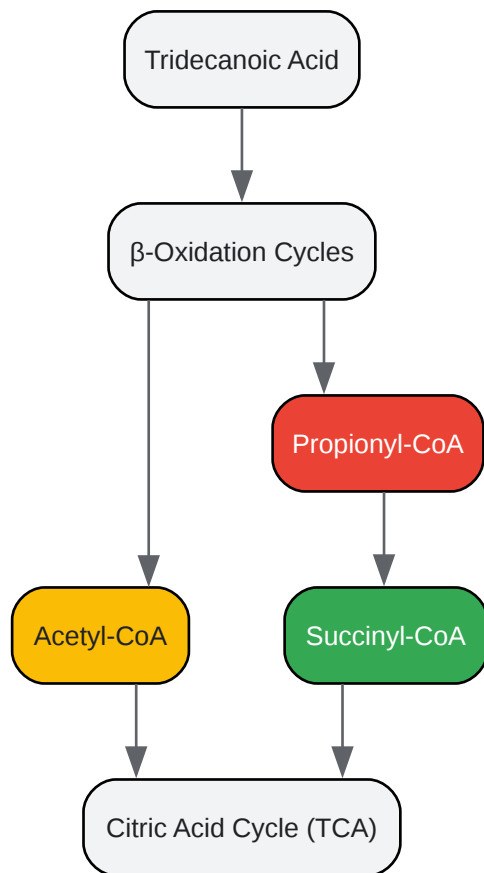
A generalized synthetic pathway for **Tridecanoic acid-d9**.

Metabolism of Tridecanoic Acid

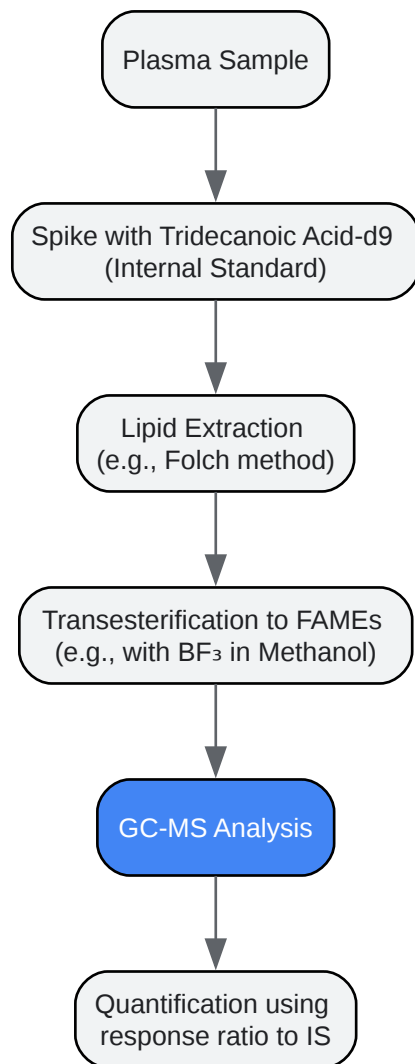
Tridecanoic acid, being an odd-chain fatty acid, follows a slightly different metabolic pathway compared to the more common even-chain fatty acids. The understanding of its metabolism is crucial when using its deuterated form as a tracer in metabolic studies.

The beta-oxidation of tridecanoic acid proceeds in a similar manner to even-chain fatty acids, with the sequential removal of two-carbon units in the form of acetyl-CoA. However, the final round of beta-oxidation yields one molecule of acetyl-CoA and one molecule of propionyl-CoA. Propionyl-CoA is then converted to succinyl-CoA, which can enter the citric acid cycle.

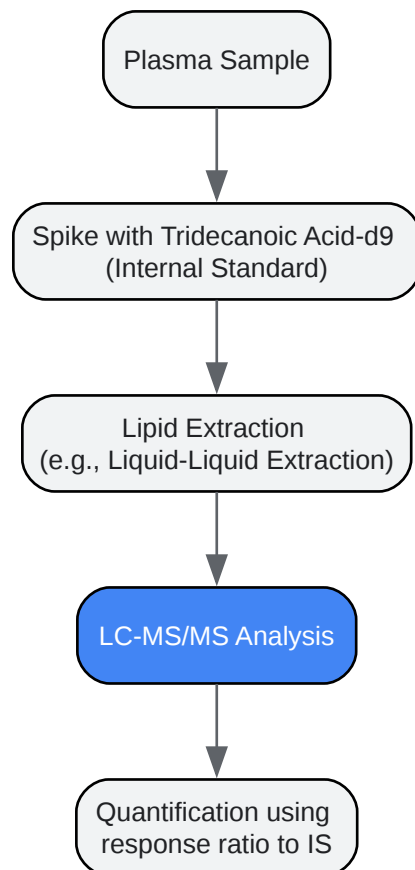
Metabolic Pathway of Tridecanoic Acid



GC-MS Experimental Workflow



LC-MS Experimental Workflow



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